

Personal protective equipment for handling AC1-IN-1

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Essential Safety and Handling Guide for AC1-IN1

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides essential safety and logistical information for the potent and selective Adenylyl cyclase type 1 (AC1) inhibitor, **AC1-IN-1**.

Personal Protective Equipment (PPE) and Handling

When working with **AC1-IN-1**, adherence to strict safety protocols is necessary to minimize exposure and ensure a safe laboratory environment. The following personal protective equipment should be worn at all times:

- Eye Protection: Chemical safety goggles or a face shield are mandatory to protect against splashes.
- Hand Protection: Chemical-resistant gloves, such as nitrile gloves, are required. It is crucial to inspect gloves before use and change them frequently, especially if contaminated.
- Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.



 Respiratory Protection: If working with the compound in powdered form or if there is a risk of aerosolization, a NIOSH-approved respirator is necessary.

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. Avoid inhalation of dust or fumes and any direct contact with skin and eyes. After handling, wash hands thoroughly. Contaminated clothing should not be removed from the laboratory and should be properly decontaminated before reuse.

Storage and Disposal Procedures

Storage: **AC1-IN-1** should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.[1] For long-term storage, it is recommended to store the compound at -20°C for up to one month or at -80°C for up to six months.[1]

Disposal: **AC1-IN-1** and any contaminated materials should be disposed of as hazardous chemical waste. Do not dispose of down the sink.[2] All waste must be collected in properly labeled, sealed containers and disposed of in accordance with local, state, and federal regulations. Consult your institution's environmental health and safety (EHS) office for specific disposal procedures.

Ouantitative Data Summary

Property	Value	Source
IC50	0.54 μΜ	MedchemExpress
Storage (Short Term)	-20°C (up to 1 month)	MedchemExpress[1]
Storage (Long Term)	-80°C (up to 6 months)	MedchemExpress[1]

Experimental Workflow for Safe Handling of AC1-IN 1

The following diagram outlines the procedural steps for the safe handling of **AC1-IN-1** in a laboratory setting.



Preparation Review Safety Data Sheet (SDS) Don Personal Protective Equipment (PPE) - Lab coat - Safety goggles - Nitrile gloves Prepare work area in a chemical fume hood Handling Weigh AC1-IN-1 in a contained manner Prepare stock solution Perform experiment Cleanup and Disposal Dispose of waste in labeled hazardous waste containers Doff PPE in the correct order Wash hands thoroughly

Safe Handling Workflow for AC1-IN-1

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Caption: Procedural workflow for the safe handling of AC1-IN-1.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. research.cuanschutz.edu [research.cuanschutz.edu]
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